Handling and Storage Guidelines for Remdesivir Intermediate-1

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Compound of Interest

Compound Name:	*Remdesivir intermediate-1*
Cat. No.:	*B15563777*

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These application notes provide detailed protocols and guidelines for the proper handling and storage of **Remdesivir intermediate-1**, a critical component in the synthesis of the antiviral drug Remdesivir. Given the ambiguity in the common nomenclature, this document addresses the most likely candidate for "**Remdesivir intermediate-1**," which is commercially available under this name, as well as the core nucleoside intermediate, GS-441524. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

Chemical Identification and Properties

The term "**Remdesivir intermediate-1**" most commonly refers to the phosphorylating agent used to introduce the phosphoramidate moiety onto the nucleoside core. Another key intermediate is the nucleoside core itself, GS-441524.

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Compound Name	Remdesivir intermediate-1	GS-441524
Systematic Name	N-[(S)-(4-Nitrophenoxy)phenoxyphosphinyl]-L-alanine 2-ethylbutyl ester	(2R,3R,4S,5R)-2-(4-aminopyrrolo[2,1-f][1,2,4]triazin-7-yl)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-carbonitrile
CAS Number	1354823-36-1[1]	1191237-69-0
Molecular Formula	C21H27N2O7P	C12H13N5O4
Molecular Weight	450.42 g/mol	291.26 g/mol
Appearance	White to off-white solid	Solid

Storage and Stability

Proper storage is vital to maintain the chemical integrity of these intermediates.

Parameter	Remdesivir intermediate-1 (CAS 1354823-36-1)	GS-441524
Short-term Storage	10°C - 25°C[2]	Room temperature (15°C to 30°C)[3]
Long-term Storage	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 6 months	Room temperature in a cool, dark place. Do not freeze.[4][5]
Opened Vials	Use promptly or store under inert gas at -20°C	May be stored in a refrigerator (5°C to 10°C)[5]
Shipping Conditions	Ambient temperature[4]	Shipped under ambient temperatures
Shelf Life	Up to 3 years under ideal conditions	Up to 2 years[5]

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Handling and Safety Precautions

As with all laboratory chemicals, appropriate personal protective equipment (PPE) should be worn. This includes safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

General Handling

- For both intermediates: Avoid inhalation of dust or contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Always wash hands after handling.[3][6]
- For GS-441524, use appropriate hand hygiene when handling the medication.[3]

Hazard Identification

Based on the safety data for Remdesivir and related compounds, the intermediates may present the following hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Experimental Protocols

Preparation of Stock Solutions

This protocol outlines the preparation of stock solutions for in vitro experiments.

- Weighing: Accurately weigh the desired amount of the intermediate powder in a clean, dry vial.
- Solvent Selection:

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- **Remdesivir intermediate-1** (CAS 1354823-36-1): Soluble in DMSO.
- GS-441524: Soluble in DMSO and water.

- Dissolution: Add the appropriate solvent to the vial to achieve the desired stock concentration. Vortex briefly to ensure complete dissolution.
- Storage: Store stock solutions in tightly sealed vials at -20°C or -80°C for long-term use. Avoid repeated freeze-thaw cycles.

Workflow for Handling and Storage

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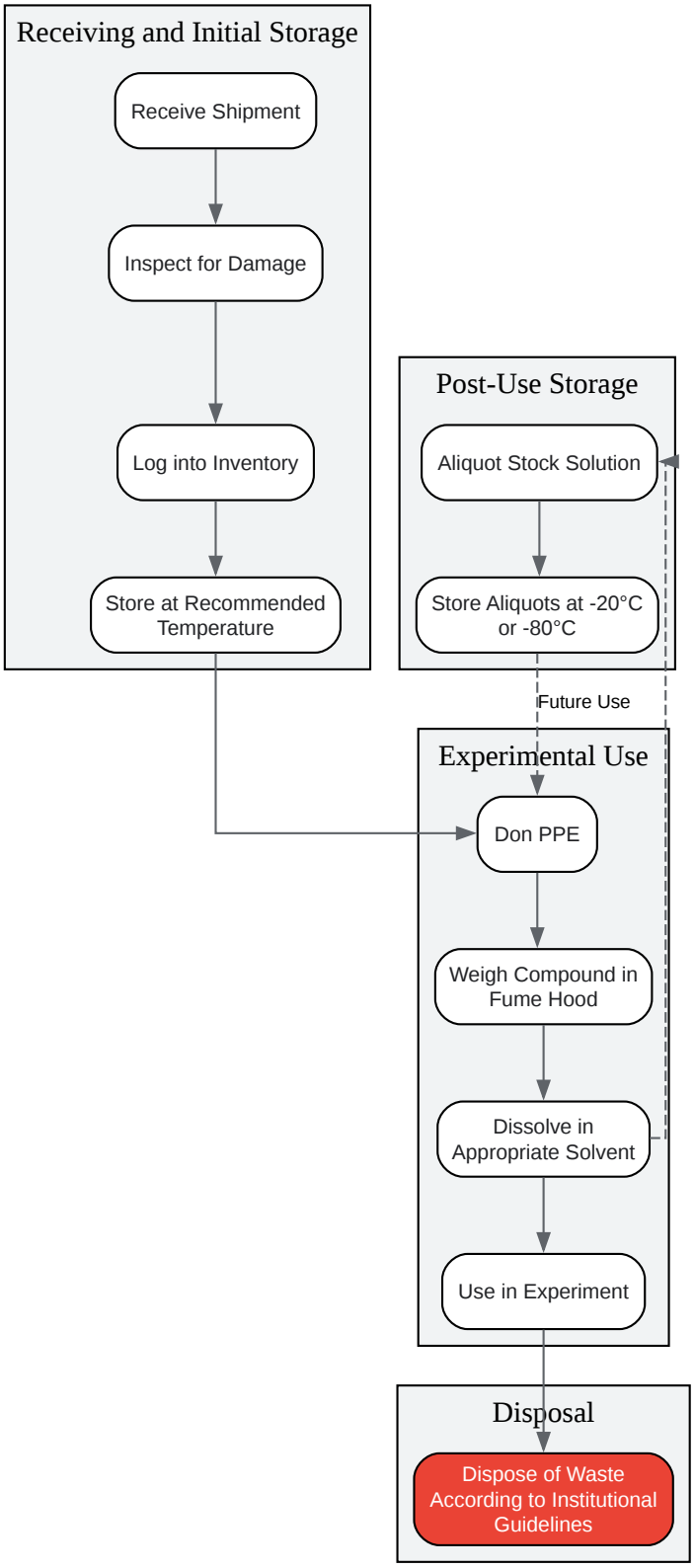

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Caption: Workflow for handling and storage of Remdesivir intermediates.

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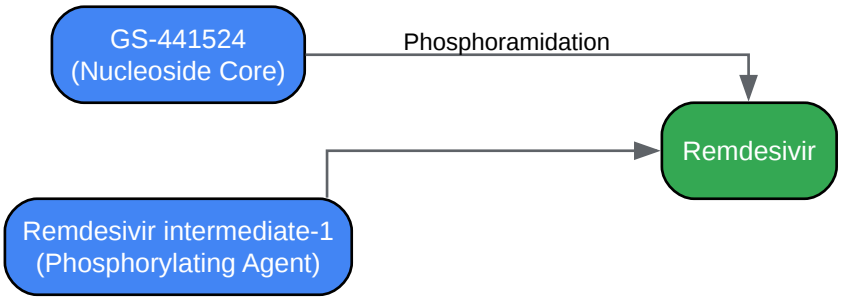
Synthesis and Logical Relationships

The following diagram illustrates the simplified synthetic relationship between the key intermediates and Remdesivir.



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Caption: Simplified synthesis pathway of Remdesivir from key intermediates.

These guidelines are intended to provide a framework for the safe and effective handling of Remdesivir intermediates. Researchers should always consult the specific product information and safety data sheets provided by the supplier and adhere to their institution's safety protocols.

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